

Essential Safety and Logistical Information for Handling GR127935

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Compound of Interest

Compound Name:	GR127935
CAS No.:	1049739-35-6
Cat. No.:	B7803443

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the potent and selective 5-HT_{1D} receptor antagonist, **GR127935**. Following these procedural, step-by-step guidelines will help ensure laboratory safety and proper chemical handling.

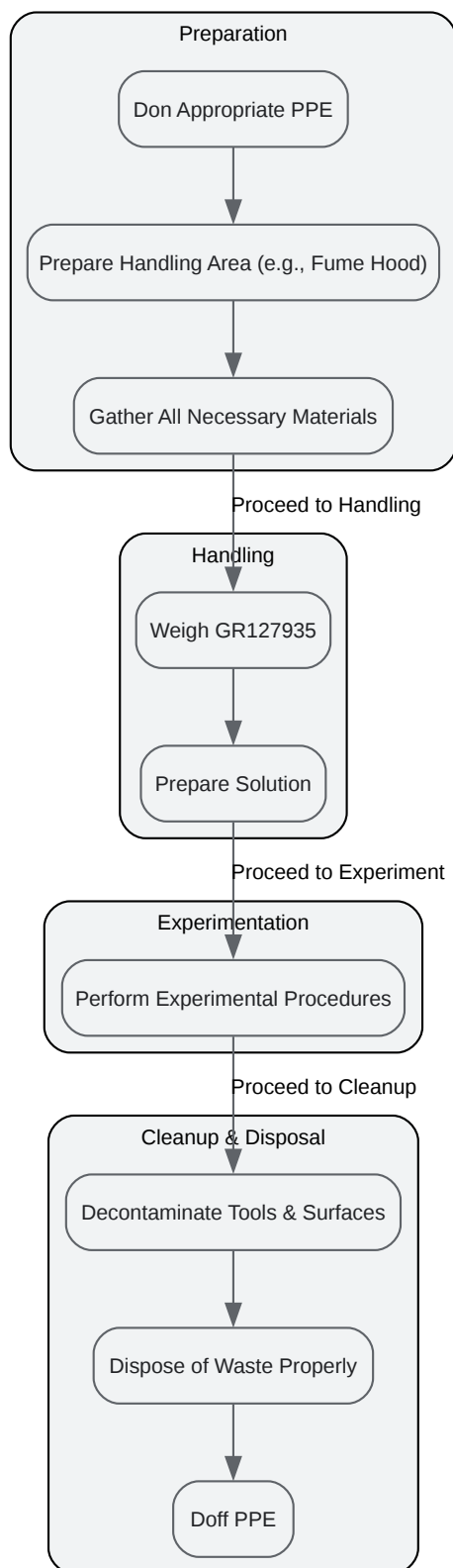
Personal Protective Equipment (PPE)

When handling **GR127935**, it is crucial to use appropriate personal protective equipment to prevent exposure.^{[1][2]} The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Recommended Personal Protective Equipment
General Handling and Preparation	Chemical-resistant gloves, lab coat/protective clothing, safety glasses with side shields or goggles.[1]
Weighing/Handling of Powder	Use in a chemical fume hood or biological safety cabinet.[3] Wear chemical-resistant gloves, a lab coat, and eye protection. For larger quantities or where dust generation is likely, a NIOSH-approved respirator may be necessary. [4]
Preparing Solutions	Handle in a well-ventilated area or chemical fume hood.[1] Wear chemical-resistant gloves, a lab coat, and eye/face protection.
Administering to Animals	Wear gloves, a lab coat, and eye protection.[5] Take care to avoid needlestick injuries if applicable.
Spill Cleanup	Use full personal protective equipment, including a self-contained breathing apparatus if necessary.[1] Wear chemical-resistant gloves, disposable coveralls, and eye protection.
Waste Disposal	Wear chemical-resistant gloves, a lab coat, and eye protection.

Operational Plan: Safe Handling Workflow

Following a structured workflow is critical to minimize the risk of exposure and contamination when working with **GR127935**.



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Caption: Workflow for the safe handling of **GR127935**.

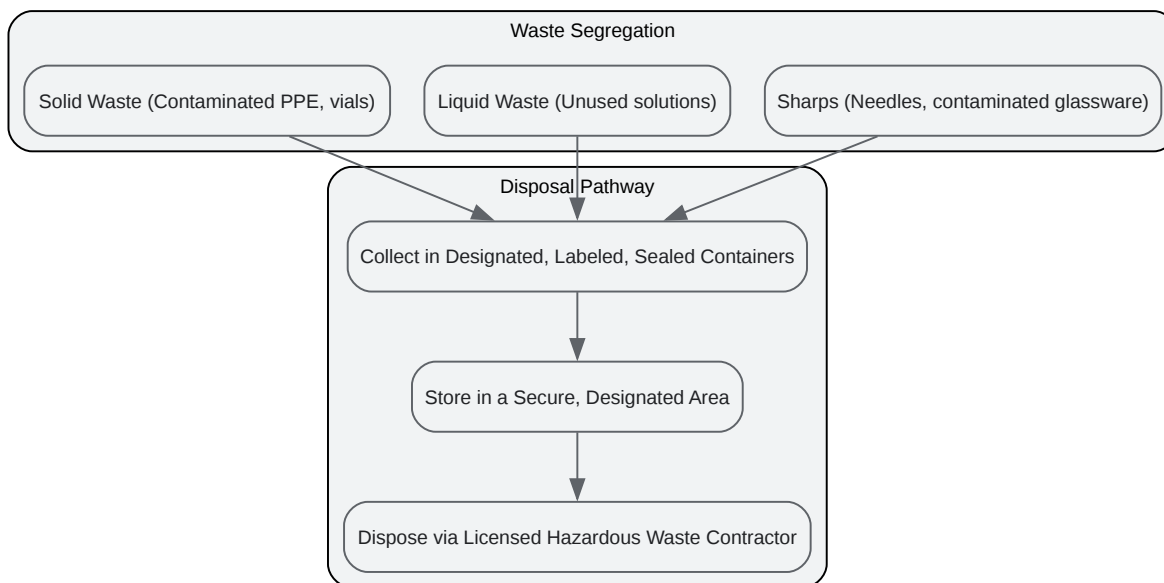
Accidental Release Measures and First Aid

In the event of an accidental release or exposure to **GR127935**, immediate action is necessary.

Exposure Type	First Aid Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] If present, remove contact lenses and continue rinsing.[1] Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[1]
Spill	Evacuate the area and ensure adequate ventilation.[1] Wear appropriate PPE, including respiratory protection if necessary.[1] Absorb the spill with inert material and place it in a sealed container for disposal.

Disposal Plan

Proper disposal of **GR127935** and any contaminated materials is essential to prevent environmental contamination and potential exposure to others.



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Caption: Disposal plan for **GR127935** waste.

All waste materials, including unused **GR127935**, contaminated lab supplies (e.g., gloves, pipette tips, paper towels), and empty containers, should be treated as hazardous waste.

- Segregation: Separate waste into solid, liquid, and sharps categories.
- Containment: Collect waste in clearly labeled, sealed, and appropriate hazardous waste containers.
- Storage: Store waste containers in a designated, secure area away from general lab traffic.
- Disposal: Arrange for disposal through your institution's environmental health and safety office or a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

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